

Application Notes and Protocols for Assessing the Antimicrobial Activity of Ehretioside B

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Compound of Interest

Compound Name: Ehretioside B

Cat. No.: B169225

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Introduction

Ehretioside B, a phenolic compound isolated from plants of the Ehretia genus, such as Ehretia thyrsoiflora, represents a promising candidate for antimicrobial drug discovery.[1][2] The Ehretia genus has a history of use in traditional medicine for treating various ailments, and its extracts have demonstrated a range of bioactivities, including antibacterial effects.[1][3][4] In silico studies have further suggested the potential of **Ehretioside B** to interact with bacterial enzymes, indicating a possible mechanism for its antimicrobial action.[2]

These application notes provide a comprehensive set of protocols for the systematic evaluation of the antimicrobial properties of **Ehretioside B**. The methodologies detailed below are standard, validated techniques for assessing the antimicrobial efficacy of natural compounds, covering initial screening to more in-depth characterization of its bactericidal and anti-biofilm activities.[5][6][7]

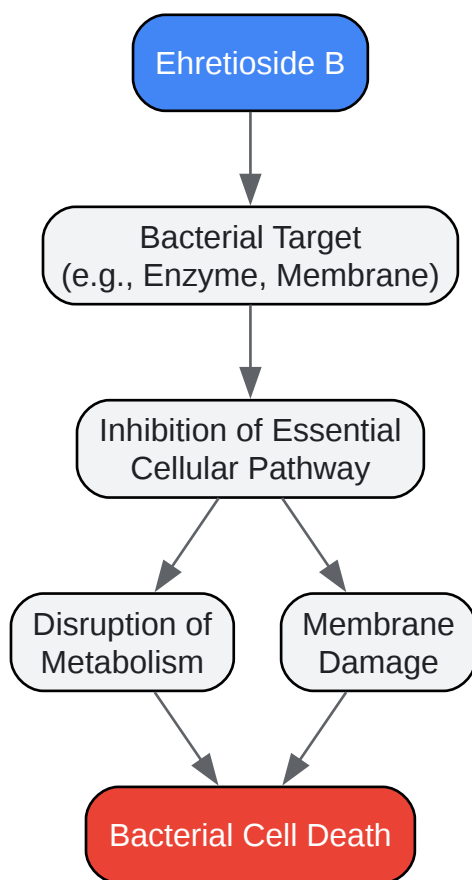
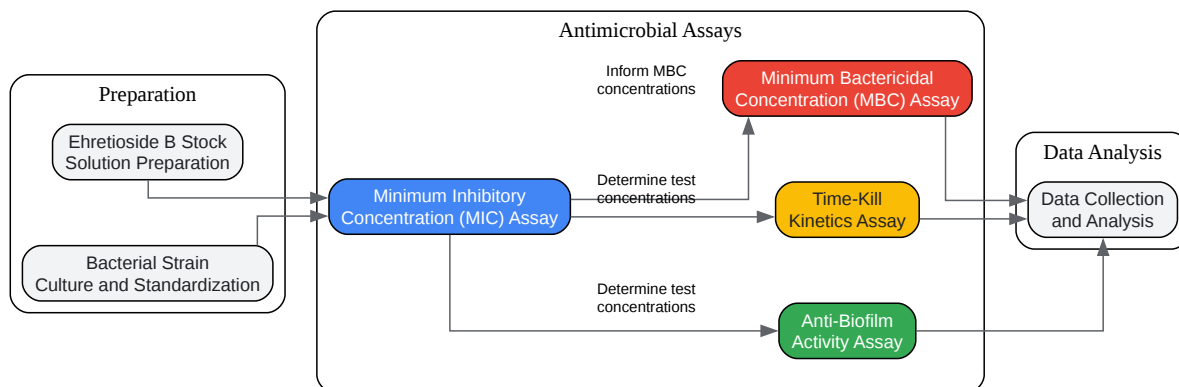
Data Presentation

Quantitative data from the following experimental protocols should be summarized for clear comparison. The following table provides a template for organizing the results.

| Assay | Test Organism(s) | Ehretioside B Concentration (µg/mL) | Positive Control (e.g., Ciprofloxacin) | Negative Control | Result |
|--|---|-------------------------------------|--|------------------|---|
| Minimum Inhibitory Concentration (MIC) | e.g., <i>S. aureus</i> , <i>E. coli</i> | e.g., 2-256 | e.g., 0.125-16 | Growth Control | MIC value |
| Minimum Bactericidal Concentration (MBC) | e.g., <i>S. aureus</i> , <i>E. coli</i> | e.g., 2-256 | e.g., 0.125-16 | Growth Control | MBC value |
| Time-Kill Kinetics | e.g., <i>S. aureus</i> | e.g., 1x, 2x, 4x MIC | e.g., 2x MIC | Growth Control | Log10 CFU/mL reduction at various time points |
| Anti-Biofilm Activity (Inhibition) | e.g., <i>P. aeruginosa</i> | e.g., 0.25x, 0.5x, 1x MIC | e.g., Gentamicin | Growth Control | % Biofilm inhibition |
| Anti-Biofilm Activity (Eradication) | e.g., <i>P. aeruginosa</i> | e.g., 1x, 2x, 4x MIC | e.g., Gentamicin | Growth Control | % Biofilm eradication |

Experimental Workflow

The overall workflow for assessing the antimicrobial activity of **Ehretioside B** is depicted in the following diagram.



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